

Technical Support Center: Methyl 2-(azetidin-3-yl)acetate Production

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Compound of Interest

Compound Name: Methyl 2-(azetidin-3-yl)acetate

Cat. No.: B3030353

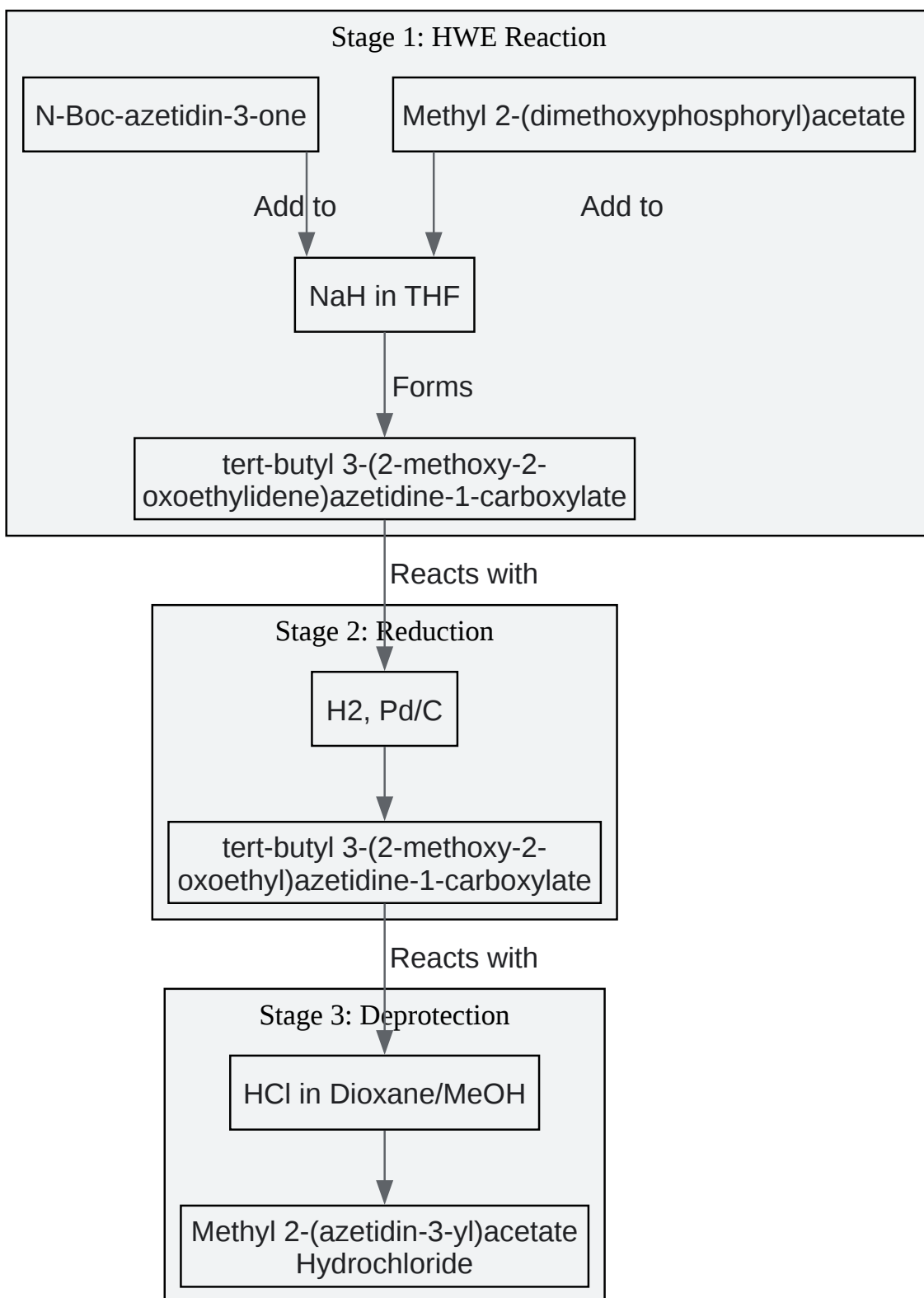
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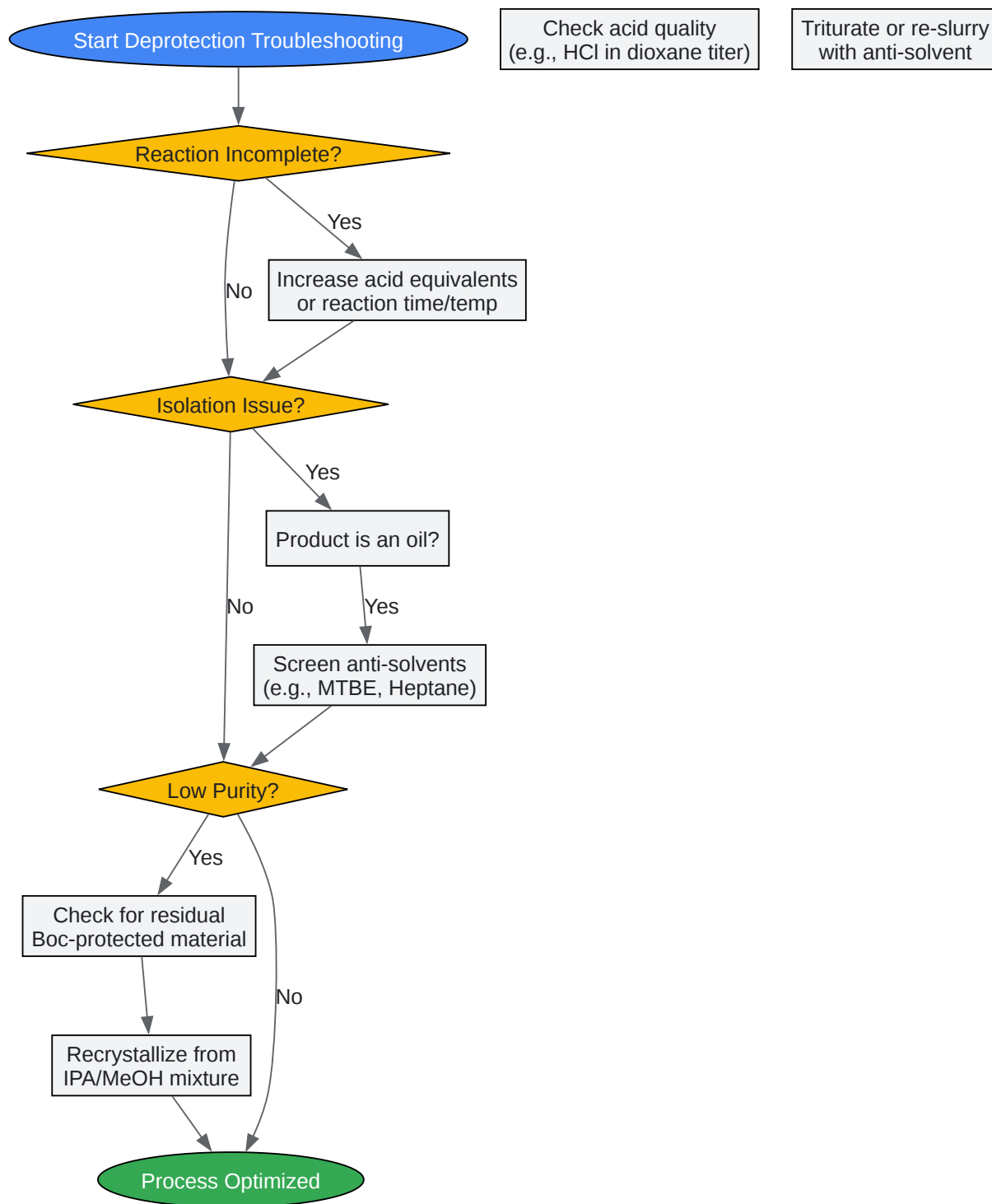
Welcome to the technical support center for the scale-up production of **Methyl 2-(azetidin-3-yl)acetate**. This resource provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming common challenges encountered during synthesis and scale-up.

Overall Synthesis Workflow

The production of **Methyl 2-(azetidin-3-yl)acetate** typically follows a three-stage process:

- Horner-Wadsworth-Emmons (HWE) Reaction: Synthesis of the intermediate, tert-butyl 3-(2-methoxy-2-oxoethylidene)azetidine-1-carboxylate.
- Hydrogenation/Reduction: Conversion of the unsaturated intermediate to tert-butyl 3-(2-methoxy-2-oxoethyl)azetidine-1-carboxylate.
- N-Boc Deprotection: Removal of the Boc protecting group to yield the final product, often as a hydrochloride salt.





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